

Personal protective equipment for handling 2,4,6-Trifluorophenylboronic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2,4,6-Trifluorophenylboronic acid*

Cat. No.: *B063249*

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Essential Safety and Handling Guide for 2,4,6-Trifluorophenylboronic Acid

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **2,4,6-Trifluorophenylboronic acid**. Adherence to these procedures is vital for ensuring personal safety and proper disposal.

Chemical Profile:

- Name: **2,4,6-Trifluorophenylboronic acid**
- CAS Number: 182482-25-3[\[1\]](#)[\[2\]](#)
- Molecular Formula: C₆H₄BF₃O₂[\[1\]](#)
- Hazards: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2,4,6-Trifluorophenylboronic acid** to minimize exposure.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles are mandatory. A full-face shield is recommended when there is a risk of splashing. [3]	To protect eyes from contact, which can cause serious irritation. [1][3]
Hand Protection	Chemically resistant gloves (e.g., nitrile) should be worn. [3] [4]	To prevent skin contact and potential irritation. [1][3]
Body Protection	A laboratory coat is required. For larger quantities or tasks with a higher risk of exposure, a chemical-resistant apron should be worn over the lab coat. [3]	To protect skin from accidental splashes or spills. [3][4]
Respiratory Protection	For handling small quantities in a well-ventilated fume hood, respiratory protection may not be necessary. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates (e.g., N95) should be used. [2] [3] [4]	To prevent respiratory tract irritation from inhalation of dust. [1][3]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[3\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.[\[3\]](#)

- Keep the container of **2,4,6-Trifluorophenylboronic acid** tightly closed when not in use.[4]
[5]

2. Donning PPE:

- Before handling the chemical, put on all required personal protective equipment as outlined in the table above.

3. Handling:

- Avoid generating dust when transferring the solid.[4] Use a spatula for transfers.[4]
- Avoid all personal contact, including the inhalation of dust or vapors.[3]
- Do not eat, drink, or smoke in the laboratory.[3]

4. Post-Handling:

- Wash hands thoroughly with soap and water after handling and before breaks.[3]
- Remove any contaminated clothing immediately and wash it before reuse.[3]

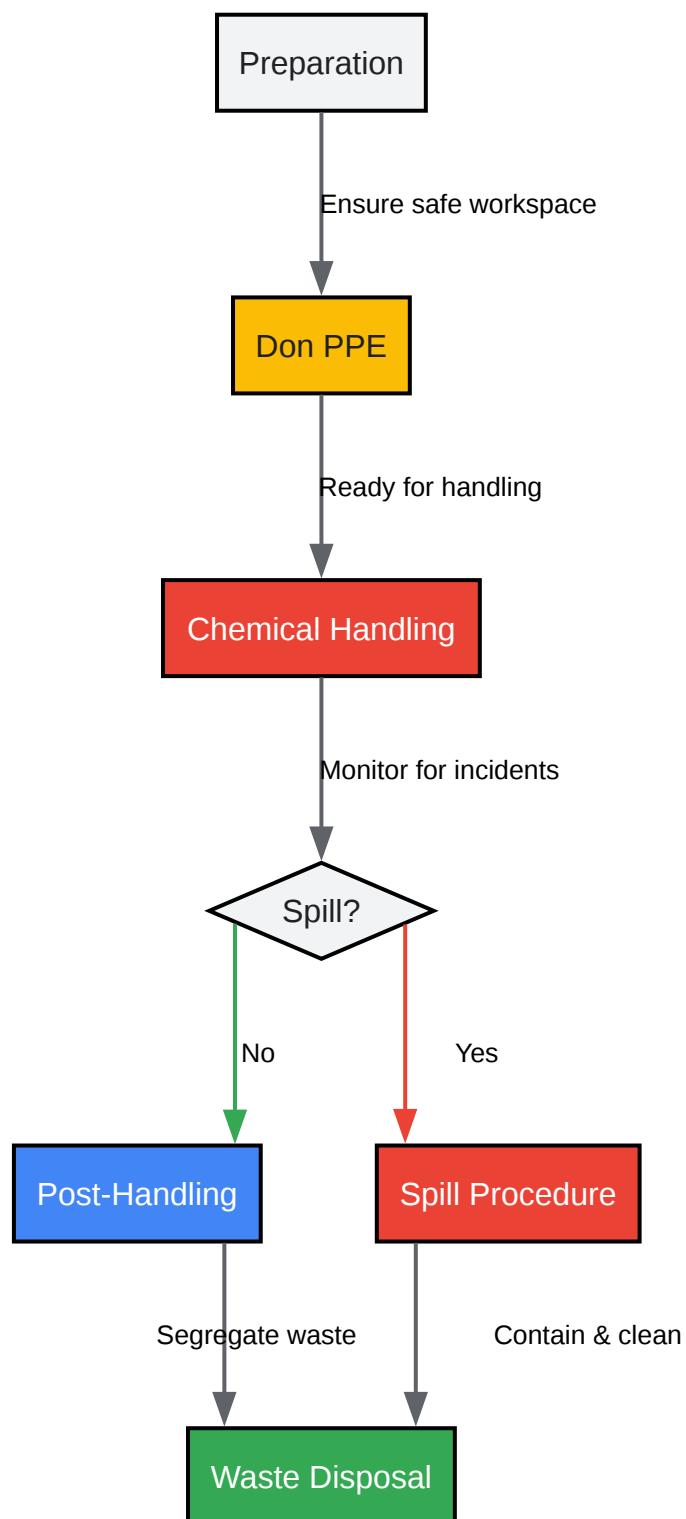
Disposal Plan

All waste generated from the use of **2,4,6-Trifluorophenylboronic acid**, including contaminated PPE and empty containers, must be treated as hazardous waste.[3]

- Waste Collection: Collect all chemical waste in a designated, labeled, and sealed container for hazardous waste.[3]
- Disposal Regulations: Dispose of all chemical waste in accordance with federal, state, and local regulations.[3] Do not pour waste down the drain.[3]
- Spill Management:
 - Evacuate: Immediately evacuate all non-essential personnel from the spill area.[3]
 - Ventilate: Ensure the area is well-ventilated, if it is safe to do so.[3]

- Contain: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill. Avoid raising dust.[3]

Workflow for Safe Handling of 2,4,6-Trifluorophenylboronic Acid



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Caption: Safe handling workflow for **2,4,6-Trifluorophenylboronic acid**.

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